

# Essential Safety and Handling Guide for Tripropylene Glycol Monomethyl Ether (TPM)

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## Compound of Interest

Compound Name: *Tripropylene glycol monomethyl ether*

Cat. No.: *B155963*

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This guide provides immediate, essential safety and logistical information for handling **Tripropylene glycol monomethyl ether** (TPM). Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

## Properties and Hazards

**Tripropylene glycol monomethyl ether** is a colorless, clear liquid with a low volatility and an ether-like odor.<sup>[1]</sup> While it is not classified as a hazardous substance under OSHA's Hazard Communication Standard, it is crucial to handle it with care to minimize exposure.<sup>[1]</sup>

Property	Value
Chemical Formula	C10H22O4
CAS Number	25498-49-1
Molecular Weight	206.28 g/mol
Boiling Point	242°C (467.6°F)
Flash Point	111 - 113°C (232 - 235.4°F) (closed cup)[1][2]
Density	0.963 g/mL at 25°C[2]
Solubility in Water	Soluble
Oral LD50 (Rat)	3100 - 3900 mg/kg
Dermal LD50 (Rabbit)	15,440 mg/kg

## Personal Protective Equipment (PPE)

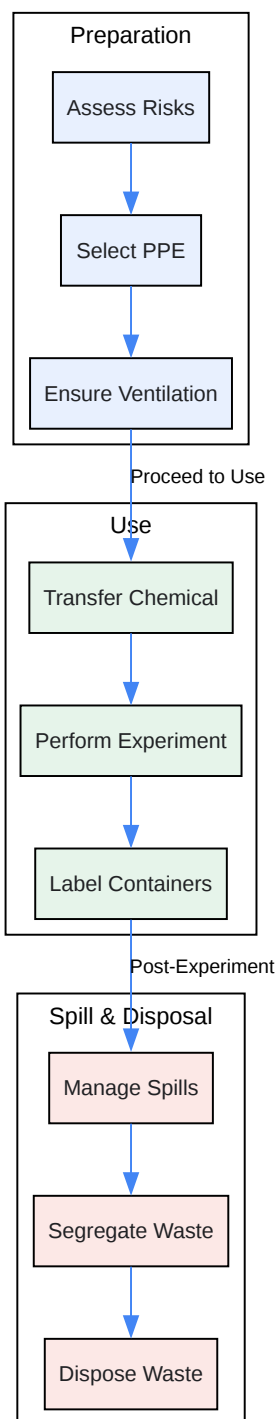
When handling TPM, the following personal protective equipment is mandatory to prevent direct contact and ensure safety.

PPE Type	Specification
Hand Protection	Chemical-resistant gloves such as nitrile or neoprene.[1][3]
Eye Protection	Safety glasses with side-shields or chemical splash goggles.
Skin and Body	Lab coat, overalls, or other protective clothing to prevent skin contact.[3] An apron may also be used.[3]
Respiratory	A NIOSH/MSHA approved respirator may be necessary if there is a risk of overexposure or if working in an area with inadequate ventilation. [4]

## Operational Plan: Safe Handling Workflow

Following a systematic workflow is essential for minimizing risks associated with TPM. This includes preparation, use, and disposal phases.

## Safe Handling Workflow for TPM



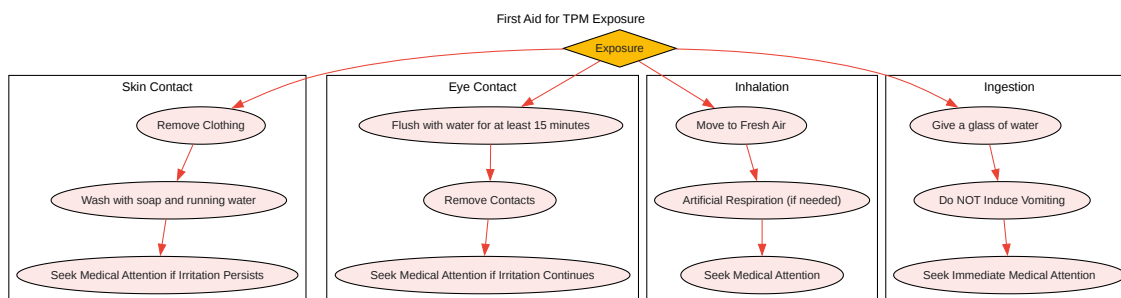
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Caption: A diagram illustrating the safe handling workflow for TPM.

- Risk Assessment: Before starting any new procedure, conduct a thorough risk assessment.
- PPE: Don the appropriate PPE as specified in the table above.
- Ventilation: Ensure you are working in a well-ventilated area, such as under a fume hood.[\[1\]](#)
- Handling:
  - Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
  - Use a siphon pump for transferring from larger containers to prevent spills.[\[1\]](#)
  - Keep containers tightly sealed when not in use.[\[3\]](#)
- Storage:
  - Store in a cool, dry, well-ventilated area.[\[3\]](#)
  - Store away from incompatible materials such as oxidizing agents.[\[3\]](#)[\[4\]](#)
  - Protect containers from physical damage.[\[3\]](#)

## Emergency and First Aid Plan

Immediate and appropriate first aid is crucial in the event of an exposure to TPM.



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Caption: A diagram outlining first aid procedures for TPM exposure.

- Skin Contact: Immediately flush skin with running water and soap if available.[3] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4] If irritation continues, seek medical attention.[3]
- Inhalation: Remove the individual from the contaminated area to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention. [4]

- Ingestion: Do not induce vomiting.[6] Give a glass of water.[3] Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

## Disposal Plan

Proper disposal of TPM and TPM-contaminated waste is essential to prevent environmental contamination.

- Consult Regulations: All waste must be handled in accordance with local, state, and federal regulations.[3]
- Waste Segregation: Do not pour TPM, whether used or unused, down the drain.[1]
- Contaminated Materials: Dispose of contaminated gloves, paper towels, and other materials as hazardous waste.[1]
- Professional Disposal: It is likely that a licensed waste disposal service will be required.[1] Inform the service that the waste contains **Tripropylene glycol monomethyl ether**. If it has been used as a solvent, also declare the dissolved substances.[1]
- Recycling: Consult the manufacturer for recycling options where possible.[3]

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